

Application Notes and Protocols: Flupentixol Decanoate Administration in Rodent Models

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Compound of Interest

Compound Name: *Flupentixol decanoate*

Cat. No.: *B1230112*

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Introduction

Flupentixol decanoate is a long-acting injectable antipsychotic of the thioxanthene class. Its primary mechanism of action involves the antagonism of dopamine D1 and D2 receptors, with additional affinity for serotonin 5-HT_{2A} receptors.^{[1][2][3]} This long-acting formulation, where flupentixol is esterified with decanoic acid and dissolved in a vegetable oil vehicle, allows for slow release from the injection site and a prolonged duration of action.^{[2][4]} This characteristic makes it a valuable tool in preclinical rodent models, particularly in studies requiring sustained dopamine receptor blockade to investigate neuropsychiatric disorders like schizophrenia and addiction. These application notes provide a comprehensive overview of administration protocols, quantitative data from published studies, and detailed methodologies for key behavioral experiments.

Quantitative Data Summary

The following tables summarize published dosage and administration protocols for **flupentixol decanoate** in rodent models. It is crucial to note that optimal dosage can vary significantly based on the specific research question, rodent strain, and experimental design.

Table 1: **Flupentixol Decanoate** Administration Protocols in Rats

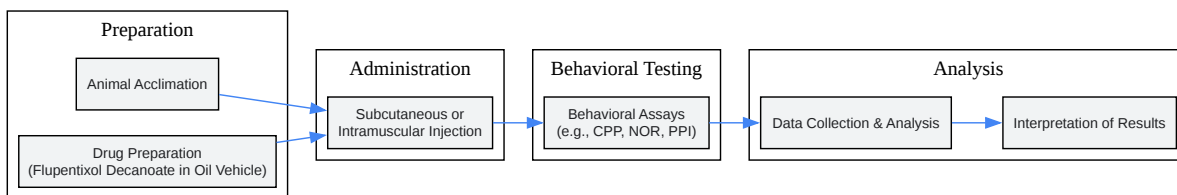
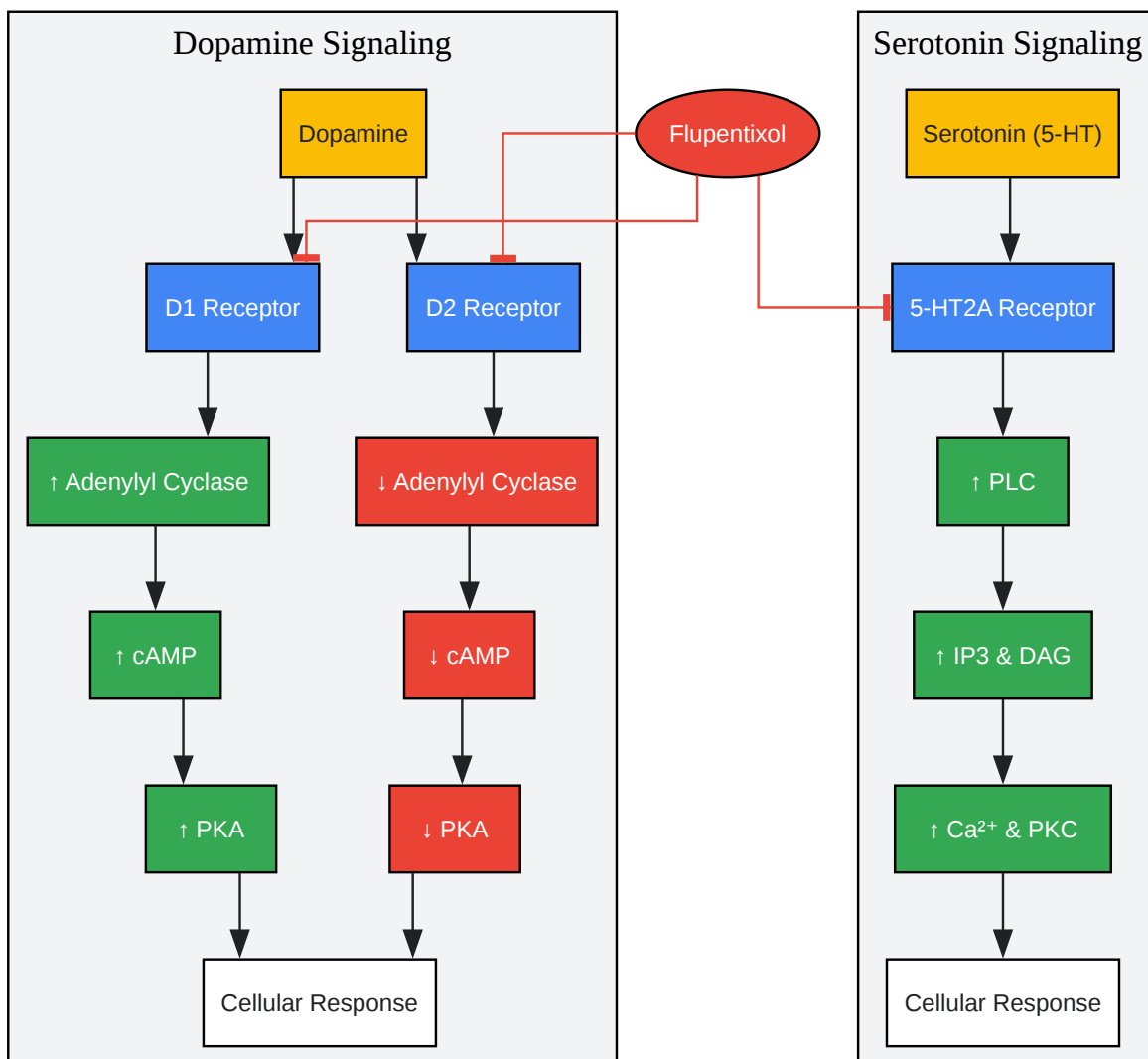
Species	Administration Route	Dose	Frequency	Vehicle	Behavioral Model/Experiment	Reference
Rat (Wistar)	Intramuscular (i.m.)	2.0 mg (total dose)	Single injection	0.1 ml oil	Cocaine Self-Administration	[1]
Rat	Subcutaneous (s.c.)	12 mg/kg	Every 10 days for 6 weeks	Palm oil	Heroin Conditioned Place Preference & Self-Administration	[4]
Rat	Subcutaneous (s.c.)	10 or 15 mg/kg	Twice weekly for 7 weeks	Not specified	Toxicity Study	[5]
Rat	Subcutaneous (s.c.)	10 and 20 mg/kg	Single injection on day 6 of gestation	Not specified	Reproductive Toxicity Study	[5]

Table 2: **Flupentixol Decanoate** Administration Protocols in Mice

Species	Administration Route	Dose	Frequency	Vehicle	Behavioral Model/Experiment	Reference
Mouse	Subcutaneous (s.c.)	10 and 20 mg/kg	Single injection on day 6 of gestation	Not specified	Reproductive Toxicity Study	[5]

Signaling Pathways of Flupentixol

Flupentixol's primary antipsychotic effects are attributed to its potent antagonism of both dopamine D1 and D2 receptors.[3][6] It also exhibits affinity for the serotonin 5-HT_{2A} receptor, which may contribute to its therapeutic profile.[2][3] The blockade of these receptors interferes with their downstream signaling cascades.



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- To cite this document: BenchChem. [Application Notes and Protocols: Flupentixol Decanoate Administration in Rodent Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1230112#flupentixol-decanoate-administration-protocol-for-rodent-models]

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